

[Valiant phd] protocol modifications for specific cell lines

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Valiant Ph.D. Dental Amalgam: Technical Support Center

Welcome to the Technical Support Center for Valiant Ph.D. Dental Amalgam. This resource is designed for researchers, scientists, and drug development professionals to provide comprehensive guidance on the use of Valiant Ph.D. This guide includes detailed protocols, troubleshooting advice, and frequently asked questions to ensure successful and efficient application of this dental amalgam.

Frequently Asked Questions (FAQs)

Q1: What is Valiant Ph.D. dental amalgam?

Valiant Ph.D. is a palladium-enriched, phase-dispersed amalgam alloy. It is characterized by a high copper content which eliminates the Gamma-2 compound, and it has one of the lowest mercury contents of any dispersed phase system.[1][2] This composition contributes to its high strength, resistance to corrosion and tarnishing, and reduced marginal deterioration.[1][2]

Q2: What are the primary applications for Valiant Ph.D.?

Valiant Ph.D. is indicated for all posterior amalgam restorations and for core build-ups under PFM (Porcelain-Fused-to-Metal) restorations.[3]

Q3: What are the main advantages of using Valiant Ph.D.?

Key advantages of Valiant Ph.D. include its high early and exceptional compressive strengths, superior handling characteristics, and excellent corrosion resistance.[3][4] Its fine particle size allows for smoother carving, faster wetting and setting, and results in a denser amalgam mass.[2][4]

Q4: What is the SURE-CAP® delivery system?

The SURE-CAP® is an ultrasonically welded capsule that is air-tight, designed to prevent mercury vapor contamination in the working environment during storage and trituration.[5] A key feature is that it requires no manual activation or a pestle before trituration.[4][5] During trituration, an internal pillow ruptures to release the mercury into the mixing chamber.[5]

Q5: Is Valiant Ph.D. available in different formulations or sizes?

Yes, Valiant Ph.D. is available in extended working time formulas: Valiant Ph.D. XT and Valiant Ph.D. EXT.[3][5] It also comes in #1, #2, and #3 spill sizes.[3]

Experimental Protocols

Detailed Methodology for Valiant Ph.D. Amalgam Restoration

This protocol outlines the step-by-step procedure for placing a Valiant Ph.D. amalgam restoration, from preparation to final polishing.

1. Cavity Preparation and Matrix Placement:

- Prepare the tooth cavity, removing all decay.
- Place a Tofflemire matrix band around the tooth to create a temporary wall for condensation.
- Secure the matrix band with a wedge in the embrasures.
- Burnish the matrix band against the adjacent tooth to ensure a tight contact point.

2. Trituration:

- Select the appropriate spill size of the Valiant Ph.D. SURE-CAP® capsule.

- Place the capsule into a high-speed amalgamator.
- Triturate according to the recommended settings in the table below.
- Once trituration is complete, open the capsule and transfer the amalgam to an amalgam well.

3. Condensation:

- Use an amalgam carrier to pick up increments of the mixed amalgam.
- Transfer the amalgam to the deepest part of the cavity preparation.
- Use an appropriately sized condenser to firmly compact the amalgam, ensuring it adapts well to the cavity walls and line angles.
- Continue adding and condensing increments until the preparation is slightly overfilled (approximately 1 mm).

4. Pre-Carve Burnishing:

- Use a burnisher to condense the overfilled amalgam. This helps to bring excess mercury to the surface.

5. Carving:

- Use a discoid/cleoid carver to shape the occlusal surface, defining the major grooves and cusps.
- Use an explorer to define the marginal ridge and create the embrasure.
- After removing the matrix band, use a Hollenback carver to refine the proximal and gingival margins.

6. Occlusion Check and Final Adjustments:

- Check the patient's bite with articulating paper to identify any high spots on the restoration.

- Use carving instruments to adjust the occlusion as needed.
- Ensure there are no overhangs and that the interproximal contact is correct.

7. Finishing and Polishing:

- Polishing should be performed after the amalgam has fully set, typically at a subsequent appointment.
- Use rotary instruments with rubber cups and points with polishing paste to achieve a smooth, lustrous surface.

Data Presentation

Table 1: Valiant Ph.D. Trituration Guidelines

Spill Size	Amalgam Amount	Trituration Speed (CPM)	Trituration Time (seconds)
1-Spill	400mg	4200	7.0
2-Spill	600mg	4200	9.0
3-Spill	800mg	Not Specified	Consult Manufacturer

Note: These are suggested ranges and may need to be adjusted based on the specific amalgamator unit and clinical experience.[\[5\]](#)[\[6\]](#)

Table 2: Physical Properties of Valiant Amalgams

Property	Valiant	Valiant Snap-Set
1-hour Compressive Strength	43,500 psi	> 43,000 psi
Setting Time	-	~5 minutes

Troubleshooting Guides

Issue 1: Amalgam mix is too dry or too wet.

- Cause: Incorrect trituration time or speed. An amalgamator that does not compensate for line voltage fluctuations can also be a cause.[5]
- Solution: Ensure your amalgamator is set to the recommended speed and time for the specific Valiant Ph.D. spill size.[6] It is recommended to use an amalgamator that monitors and corrects for line voltage changes.[5] Clinical experience is the best guide for achieving the ideal plastic mix.[5]

Issue 2: Difficulty in carving the amalgam.

- Cause: The amalgam may have started to set, or the mix was too dry.
- Solution: Valiant Ph.D. has a fine particle size for smoother carving.[2][4] If carving is difficult, consider using the extended working time formulations (Ph.D. XT or Ph.D. EXT).[5] Ensure proper trituration to achieve the correct consistency.

Issue 3: The final restoration has a void or is not dense enough.

- Cause: Inadequate condensation pressure or technique.
- Solution: Use firm, overlapping condensing strokes to compact the amalgam towards the floor and laterally into the line angles of the preparation.[7] Ensure that you are working with small enough increments to allow for thorough condensation.

Issue 4: The restoration fractures post-placement.

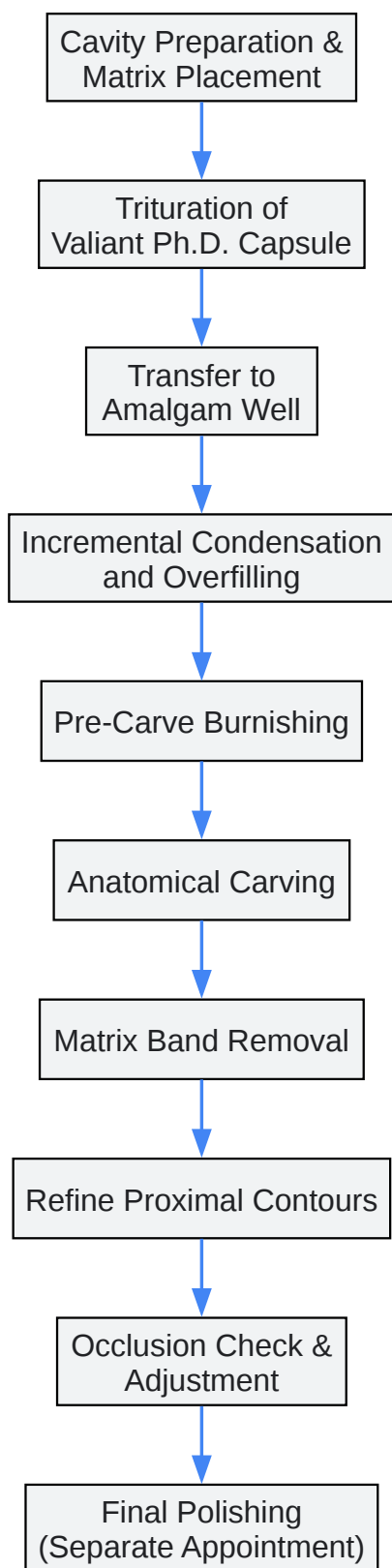
- Cause: This can be due to high occlusion (the filling is too high) or improper cavity preparation. Amalgam expansion and contraction due to temperature changes can also stress the tooth.[8]
- Solution: Carefully check the occlusion with articulating paper and adjust as necessary before the patient leaves. Ensure the cavity preparation provides adequate support for the restoration.

Issue 5: Post-operative sensitivity to hot or cold.

- Cause: This can be a common, temporary issue with new amalgam fillings.[8]

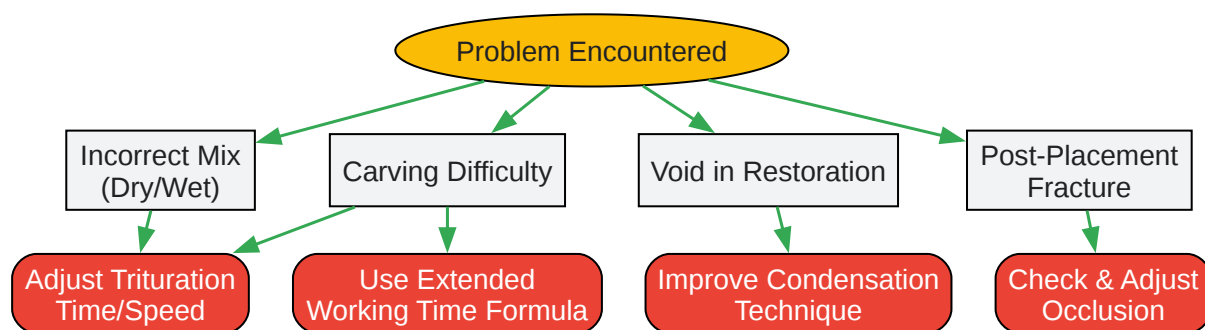
- Solution: Inform the patient that this sensitivity is often transient. If it persists, the restoration should be re-evaluated.

Mandatory Visualizations



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Caption: Workflow for Valiant Ph.D. Amalgam Restoration.



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Caption: Troubleshooting Common Issues with Valiant Ph.D.

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